

Safeguarding Researchers: A Guide to Handling Agropine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Agropine

Cat. No.: B1203042

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For laboratory professionals engaged in pioneering research and drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Agropine**, a low molecular weight opine compound found in plant crown gall tumors. While a comprehensive Safety Data Sheet (SDS) with detailed toxicological information for **Agropine** is not readily available in public resources, this document outlines prudent safety measures based on its known chemical properties and general best practices for handling compounds with unknown hazard profiles.

Chemical and Physical Properties of Agropine

Understanding the fundamental properties of a substance is the first step in safe handling. The following table summarizes the known chemical and physical data for **Agropine**.^{[1][2]}

Property	Value
Chemical Formula	C11H20N2O7
Molecular Weight	292.29 g/mol [1][2]
CAS Number	70699-77-3[2][3]
IUPAC Name	3-[(3S,6R)-2-oxo-6-[(1S,2R,3R)-1,2,3,4-tetrahydroxybutyl]morpholin-3-yl]propanamide[1][2]
Synonyms	(1'-deoxy-D-mannitol-1'-yl)-L-glutamine, 1',2'-lactone[2]

Personal Protective Equipment (PPE) and Handling

Given the absence of specific toxicity data for **Agropine**, a cautious approach to handling is essential. The following PPE and handling procedures are recommended as a minimum standard to minimize potential exposure.

Engineering Controls:

- Work with **Agropine** in a well-ventilated area.
- For procedures that may generate dust or aerosols, use a chemical fume hood.

Personal Protective Equipment:

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves prior to use and change them frequently.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood where dust or aerosols may be generated, a NIOSH-approved respirator may be necessary. Consult with your institution's

environmental health and safety (EHS) office for respirator selection and fit-testing.

Hygiene Measures:

- Avoid inhalation of dust or contact with skin and eyes.
- Wash hands thoroughly with soap and water after handling **Agropine** and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where **Agropine** is handled.

Storage and Disposal Plan

Proper storage and disposal are critical for maintaining a safe laboratory environment and ensuring environmental protection.

Storage:

- Store **Agropine** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials. While specific incompatibilities for **Agropine** are not documented, it is prudent to store it away from strong oxidizing agents.

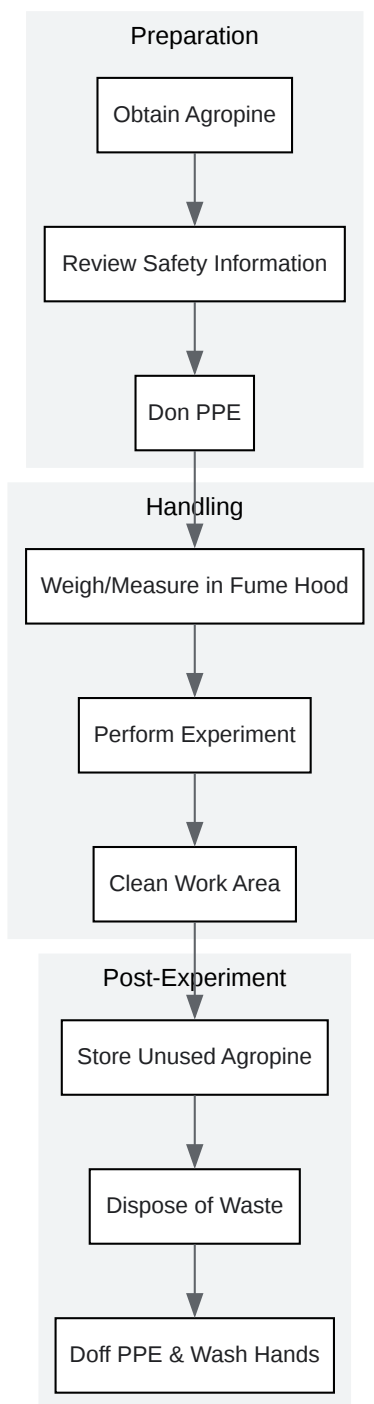
Disposal:

- Dispose of **Agropine** and any contaminated materials as chemical waste in accordance with all applicable local, state, and federal regulations.
- Do not dispose of **Agropine** down the drain or in the regular trash.
- Consult your institution's EHS office for specific guidance on chemical waste disposal procedures.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Agropine**, from receipt to disposal, emphasizing safety at each step.

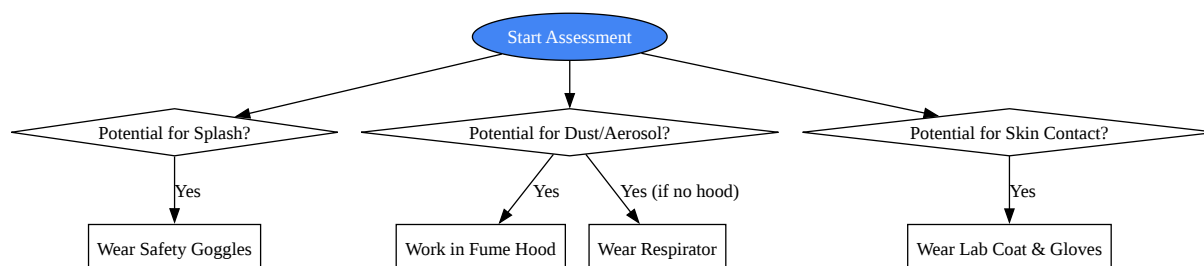
Experimental Workflow for Handling Agropine



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Caption: A logical workflow for the safe handling of **Agropine**.

PPE Selection Decision Process



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